

Application Notes and Protocols: Isolation and Characterization of (+)-Osbeckic Acid from Natural Sources

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Compound of Interest

Compound Name: (+)-Osbeckic acid

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Abstract

(+)-Osbeckic acid is a naturally occurring furan-carboxylic acid identified as a potent vasorelaxant, making it a molecule of significant interest for cardiovascular research and drug development.[1][2] To date, a total chemical synthesis of **(+)-Osbeckic acid** has not been reported in the scientific literature. Therefore, access to this compound for research purposes relies on its isolation from natural sources. This document provides a detailed protocol for the extraction, purification, and characterization of **(+)-Osbeckic acid** from Tartary Buckwheat (*Fagopyrum tataricum*), a known source of this bioactive compound.[1][3] The methodologies described herein are based on established techniques for the isolation of organic acids from plant materials.

Physicochemical Properties of (+)-Osbeckic Acid

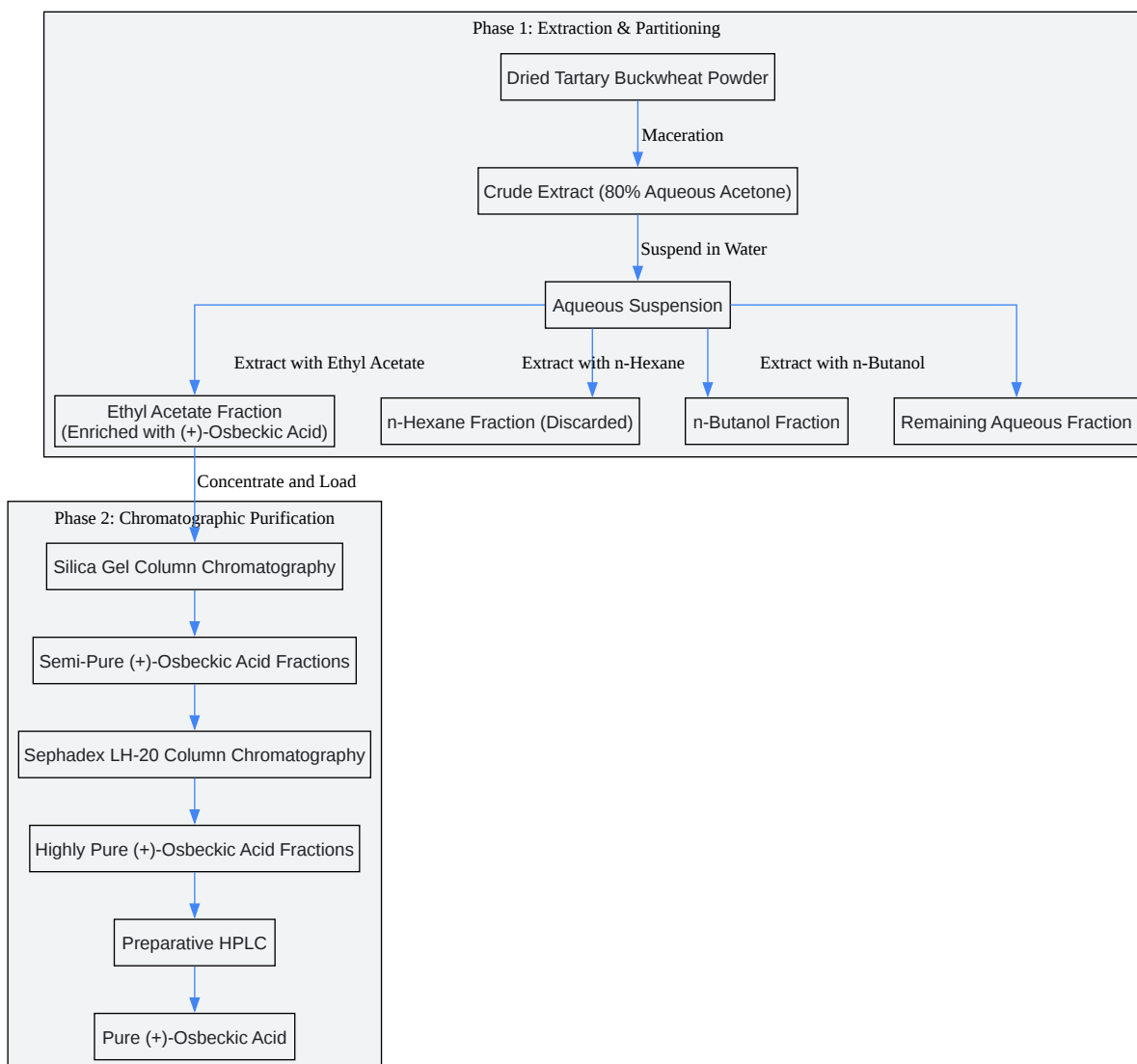
A summary of the known physicochemical properties of **(+)-Osbeckic acid** is presented in Table 1. This data is crucial for its handling, characterization, and the design of relevant biological assays.

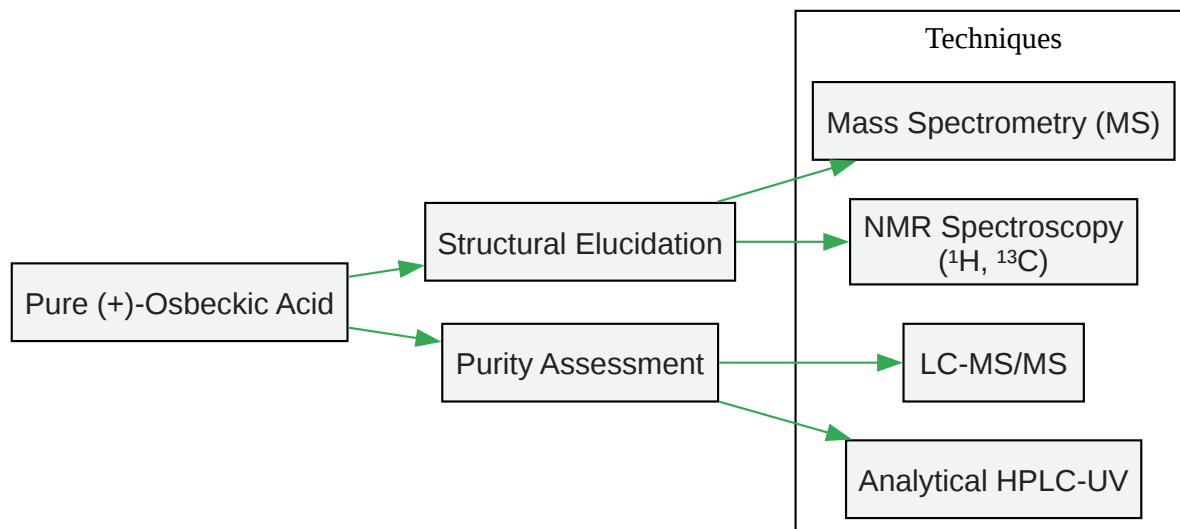
Table 1: Summary of Physicochemical Properties of **(+)-Osbeckic Acid**

Property	Value/Information	Source
Molecular Formula	C ₇ H ₆ O ₆	[2]
Molecular Weight	186.12 g/mol	[2]
Appearance	Not explicitly stated; likely a solid at room temperature.	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1]	[1]
Melting Point	Data not available in cited sources.	[1]
pKa	Data not available in cited sources.	[1]
LogP	Data not available in cited sources.	[1]
Biological Activity	Vasorelaxant; EC ₅₀ value of 887 µM in phenylephrine-contracted Sprague-Dawley rat thoracic aorta rings.[1]	[1]
Stability	Shows degradation in Dimethyl sulfoxide (DMSO).[1]	[1]

Isolation of (+)-Osbeckic Acid from Tartary Buckwheat

The isolation of **(+)-Osbeckic acid** is a multi-step process involving initial extraction, solvent partitioning to fractionate the crude extract, and subsequent chromatographic purification. The overall workflow is depicted below.





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